

An In-depth Technical Guide to Methyl (4-formylphenyl)carbamate

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Compound of Interest

Compound Name: Methyl (4-formylphenyl)carbamate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl (4-formylphenyl)carbamate is a bifunctional organic compound of interest in medicinal chemistry and materials science. It incorporates a reactive aldehyde group and a carbamate moiety, suggesting its potential as a versatile building block for the synthesis of more complex molecules, including pharmaceutical agents and polymers. This technical guide provides a detailed overview of its synthesis, physicochemical properties, and potential applications, with a focus on its relevance to drug development. Although a specific discovery paper for this compound is not readily available in the surveyed literature, its synthesis can be reliably achieved through established chemical methodologies.

Introduction

The carbamate functional group is a cornerstone in drug design, present in numerous approved therapeutic agents. Its ability to act as a stable bioisostere of amide or ester groups, coupled with its capacity to engage in hydrogen bonding, makes it a valuable component in the design of enzyme inhibitors and other bioactive molecules. The aldehyde functionality, on the other hand, is a versatile chemical handle for a variety of transformations, including reductive amination, condensation reactions, and the formation of Schiff bases. The combination of these two groups in **methyl (4-formylphenyl)carbamate** makes it a molecule with significant potential for the development of novel compounds with tailored biological activities.

Physicochemical Properties

While specific experimental data for **methyl (4-formylphenyl)carbamate** is not widely published, the physicochemical properties can be estimated based on closely related analogs. The following table summarizes key data for analogous compounds to provide a comparative reference.

Property	tert-butyl (4-formylphenyl) (methyl)carbamate	Methyl 4-(4-formylphenyl)benzoate
CAS Number	780821-17-2	70916-89-1
Molecular Formula	C13H17NO3	C15H12O3
Molecular Weight	235.28 g/mol	240.25 g/mol
Appearance	Not specified	Solid
Melting Point	Not specified	112-116 °C
Purity	95.0% (as per supplier)	95%

Synthesis of Methyl (4-formylphenyl)carbamate: A Representative Protocol

The synthesis of **methyl (4-formylphenyl)carbamate** can be achieved through the reaction of 4-aminobenzaldehyde with methyl chloroformate in the presence of a base. This is a standard and reliable method for the formation of N-aryl carbamates.

Experimental Protocol

Materials:

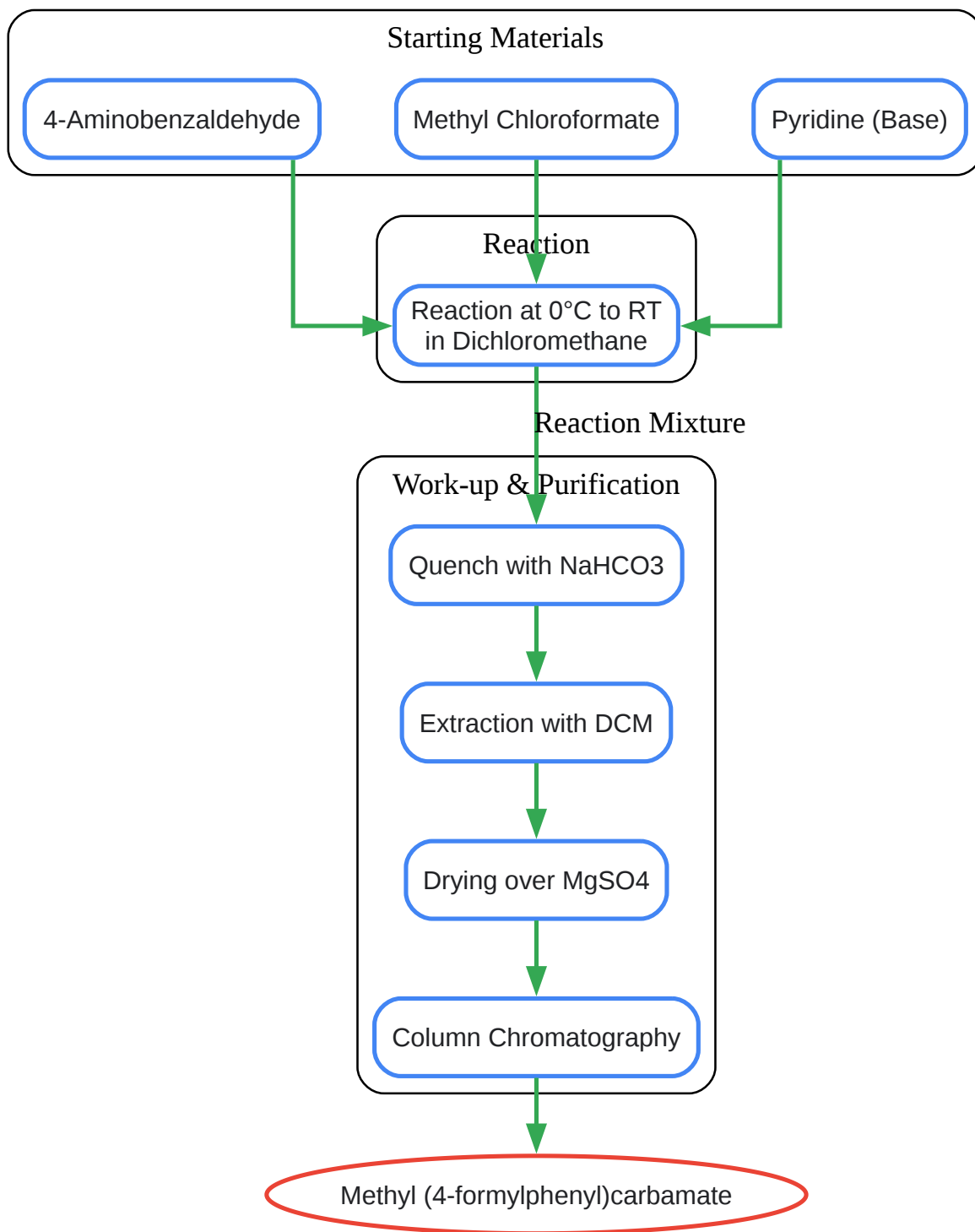
- 4-Aminobenzaldehyde
- Methyl chloroformate
- Pyridine (or another suitable base, e.g., triethylamine)

- Dichloromethane (or another suitable inert solvent)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography columns)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 4-aminobenzaldehyde (1.0 eq) in anhydrous dichloromethane. Cool the solution to 0 °C using an ice bath.
- **Addition of Base:** Add pyridine (1.2 eq) to the cooled solution.
- **Addition of Methyl Chloroformate:** Slowly add methyl chloroformate (1.1 eq) dropwise to the reaction mixture, ensuring the temperature remains at 0 °C.
- **Reaction:** Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, and extract the aqueous layer with dichloromethane.
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate. Filter the mixture and concentrate the solvent under reduced pressure using a rotary evaporator. The crude product can be purified by column chromatography on silica gel.

Synthesis Workflow



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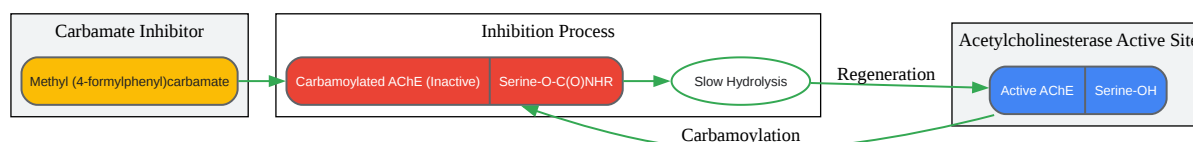
Caption: Synthesis workflow for **methyl (4-formylphenyl)carbamate**.

Potential Applications in Drug Discovery

The unique structural features of **methyl (4-formylphenyl)carbamate** make it an attractive scaffold for the development of various therapeutic agents.

Role as an Acetylcholinesterase Inhibitor

Carbamates are a well-known class of acetylcholinesterase (AChE) inhibitors used in the treatment of Alzheimer's disease and myasthenia gravis. The carbamate moiety can react with the serine residue in the active site of AChE, leading to a carbamoylated, inactive enzyme. The rate of hydrolysis of the carbamoylated enzyme is much slower than that of the acetylated enzyme, leading to prolonged inhibition.



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Caption: Mechanism of acetylcholinesterase inhibition by a carbamate.

Precursor for Schiff Base Ligands and Heterocycles

The aldehyde group can readily undergo condensation with various amines to form Schiff bases. These Schiff bases and their metal complexes are known to exhibit a wide range of biological activities, including antimicrobial, antiviral, and anticancer properties. Furthermore, the aldehyde can serve as a starting point for the synthesis of various heterocyclic ring systems, which are prevalent in many drug molecules.

Conclusion

Methyl (4-formylphenyl)carbamate represents a valuable, yet underexplored, chemical entity with considerable potential in drug discovery and development. Its straightforward synthesis and the presence of two versatile functional groups provide a platform for the creation of

diverse molecular architectures. Further investigation into the biological activities of derivatives of **methyl (4-formylphenyl)carbamate** is warranted and could lead to the discovery of novel therapeutic agents. This guide provides a foundational resource for researchers interested in exploring the chemistry and potential applications of this promising compound.

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